

# In-Depth Technical Guide to the Safety of Dimethyl Adipate-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dimethyl adipate-d4*

Cat. No.: B3044210

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For researchers, scientists, and drug development professionals, understanding the safety profile of isotopically labeled compounds is paramount for ensuring safe handling and interpreting experimental outcomes. This guide provides a comprehensive overview of the safety data for **Dimethyl adipate-d4**, a deuterated analog of Dimethyl adipate.

While a specific Safety Data Sheet (SDS) for **Dimethyl adipate-d4** is not readily available, this guide synthesizes data from the well-characterized parent compound, Dimethyl adipate, and incorporates the known effects of deuterium substitution on molecular properties and biological interactions. The information presented herein is intended to provide a robust safety framework for the handling and use of **Dimethyl adipate-d4** in a research and development setting.

## Chemical and Physical Properties

The physical and chemical properties of **Dimethyl adipate-d4** are expected to be very similar to those of its non-deuterated counterpart. The primary difference lies in the molecular weight due to the presence of four deuterium atoms. This seemingly small change can, however, influence pharmacokinetic and metabolic pathways.[\[1\]](#)

Table 1: Physical and Chemical Properties of Dimethyl Adipate and **Dimethyl Adipate-d4**

Property	Dimethyl Adipate	Dimethyl Adipate-d4
Molecular Formula	C8H14O4	C8H10D4O4
Molecular Weight	174.19 g/mol	178.22 g/mol [1]
Appearance	Colorless liquid	Colorless liquid
Boiling Point	109-110 °C at 14 mmHg	Not specifically determined, expected to be similar to Dimethyl adipate
Melting Point	8 °C	Not specifically determined, expected to be similar to Dimethyl adipate
Flash Point	107 °C	Not specifically determined, expected to be similar to Dimethyl adipate
Density	1.06 g/cm³ (20 °C)	Not specifically determined, expected to be slightly denser than Dimethyl adipate
Solubility	Soluble in alcohol and ether; sparingly soluble in water.	Expected to have similar solubility to Dimethyl adipate
CAS Number	627-93-0	76785-05-2

## Toxicological Data

Toxicological data for **Dimethyl adipate-d4** is not available. The information below is for the parent compound, Dimethyl adipate. Esters of adipic acid generally exhibit low acute toxicity.[2]

Table 2: Acute Toxicity of Dimethyl Adipate

Route of Exposure	Species	Value
Intraperitoneal	Rat	LD50: 1800 mg/kg[2]
Inhalation	Rat	LC50 (4 hours): ~4000 mg/m <sup>3</sup>
Dermal	-	No data available

#### Key Toxicological Endpoints for Dimethyl Adipate:

- Skin Irritation: May cause slight to mild, transient irritation upon direct contact.[3]
- Eye Irritation: Direct contact may cause very mild, temporary irritation and redness.[3]
- Inhalation: Excessive inhalation of high concentrations of vapor or mist may be harmful and can irritate the upper respiratory system.[3]
- Ingestion: May cause irritation of the mucous membranes of the mouth, throat, and esophagus if swallowed.[3]
- Sensitization: Not expected to be a skin sensitizer.
- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.[4]
- Mutagenicity: Not expected to be mutagenic.
- Reproductive Toxicity: No significant adverse effects on reproduction or fetal development have been observed in animal studies at doses that did not cause maternal toxicity.

## The Influence of Deuterium Substitution

Deuterium labeling can alter the pharmacokinetic and metabolic profiles of a compound.[1] The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond. This can lead to a "kinetic isotope effect," where metabolic processes that involve the cleavage of a C-H bond are slower for the deuterated compound.

For **Dimethyl adipate-d4**, this could mean:

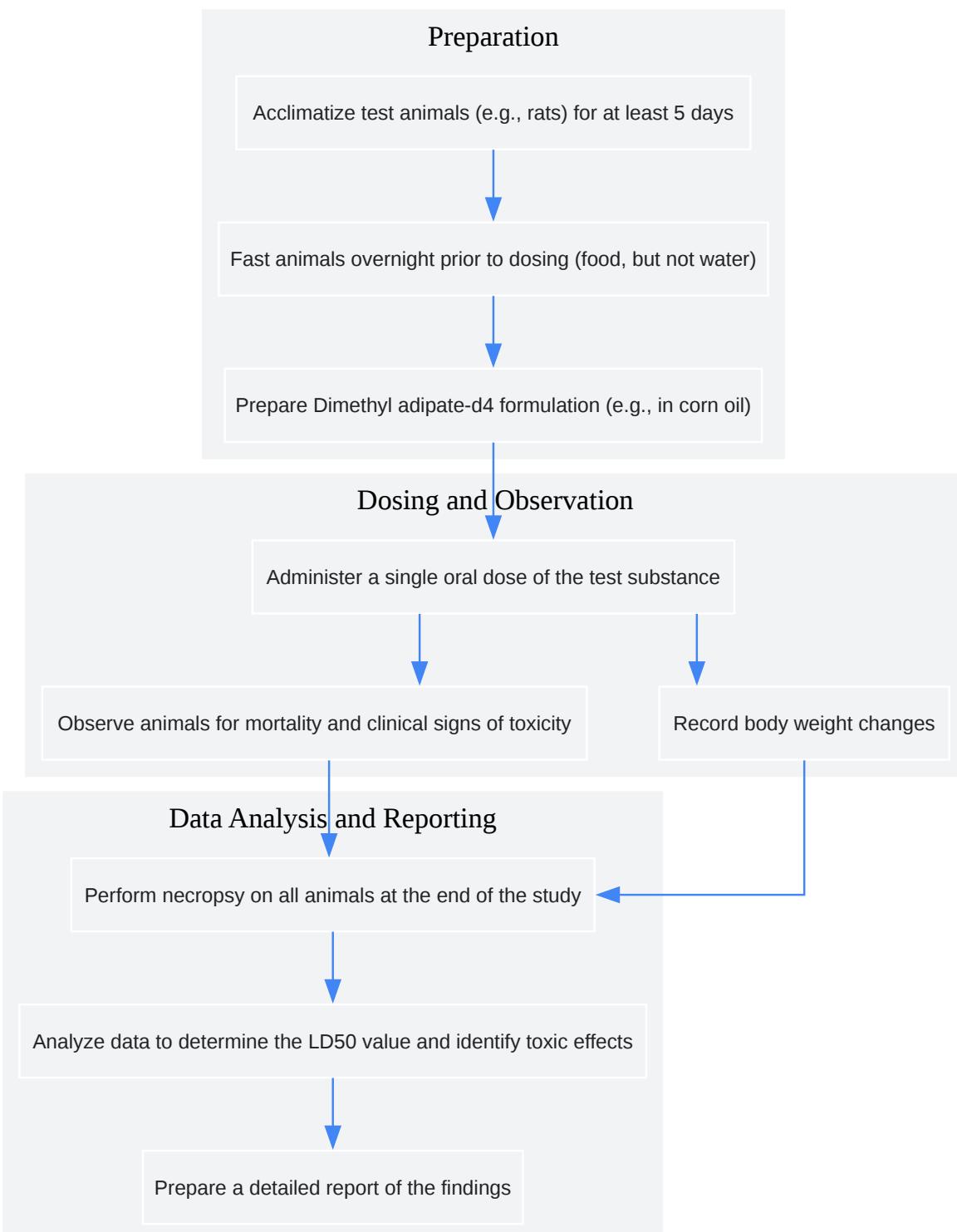
- Slower Metabolism: If the deuterated positions are involved in metabolic pathways (e.g., hydroxylation), the rate of metabolism may be reduced.
- Altered Pharmacokinetics: A change in metabolism can lead to a longer half-life, increased exposure (AUC), and potentially altered distribution and excretion of the compound or its metabolites.
- Potential for Altered Toxicity: While often leading to a reduction in toxicity (metabolic deactivation), in some cases, it could lead to increased toxicity if metabolism is a detoxification pathway or if the parent compound is more toxic than its metabolites.

It is crucial for researchers using **Dimethyl adipate-d4** to consider these potential differences when designing and interpreting experiments, particularly in biological systems.

## Experimental Protocols

Detailed experimental protocols for the safety assessment of Dimethyl adipate are not extensively published in publicly available literature. However, standardized methods, such as those from the Organisation for Economic Co-operation and Development (OECD) Test Guidelines, are typically followed for chemical safety testing.

Example Experimental Workflow for Acute Oral Toxicity (based on OECD Guideline 420):

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Caption: A generalized workflow for an acute oral toxicity study.

## Handling and Storage

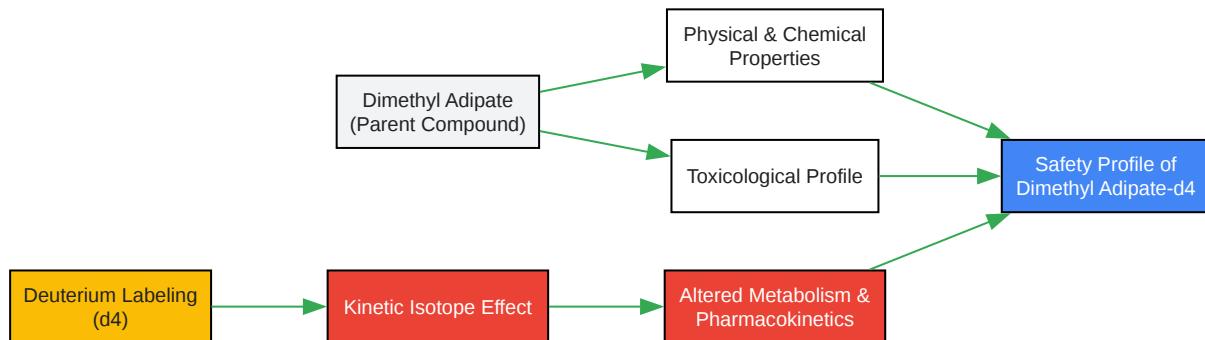
Proper handling and storage procedures are essential to ensure the safety of laboratory personnel and the integrity of the compound.

Table 3: Handling and Storage Recommendations

Aspect	Recommendation
Ventilation	Use in a well-ventilated area. Local exhaust ventilation may be necessary for some operations. <a href="#">[5]</a>
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, gloves (e.g., nitrile), and a lab coat. <a href="#">[5]</a>
Handling	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Avoid ingestion and inhalation. <a href="#">[1]</a>
Storage	Keep container tightly closed when not in use. Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases. <a href="#">[1]</a>
Spill Response	For small spills, absorb with an inert material and place in a suitable container for disposal. For large spills, dike the area to prevent spreading. <a href="#">[3]</a>

## Logical Relationship for Safety Assessment

The safety assessment of a deuterated compound like **Dimethyl adipate-d4** relies on a logical progression from understanding the parent compound to considering the potential impact of isotopic labeling.



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Caption: Logical flow for assessing the safety of **Dimethyl adipate-d4**.

In conclusion, while specific safety data for **Dimethyl adipate-d4** is limited, a comprehensive safety profile can be extrapolated from the data available for Dimethyl adipate. Researchers and drug development professionals must handle this compound with the same precautions as its non-deuterated analog, while also considering the potential for altered biological activity due to the kinetic isotope effect. This understanding is critical for both ensuring laboratory safety and for the accurate interpretation of experimental results.

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## References

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Safety of Dimethyl Adipate-d4]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3044210#dimethyl-adipate-d4-safety-data-sheet\]](https://www.benchchem.com/product/b3044210#dimethyl-adipate-d4-safety-data-sheet)

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